

Technical Guide: Physicochemical Properties and Analytical Applications of 2-NP-AMTZ-d5

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Compound of Interest

Compound Name: 2-NP-AMTZ-d5

Cat. No.: B565697

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-NP-AMTZ-d5**, a deuterated internal standard crucial for the accurate quantification of the nitrofurantoin metabolite AMTZ. The document details experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis, including the derivatization of AMTZ to 2-NP-AMTZ. Furthermore, it contextualizes the importance of this analytical standard by illustrating the metabolic pathway of the parent drug, furaltadone.

Core Physicochemical Properties

2-NP-AMTZ-d5, with the CAS Number 1173097-59-0, is the deuterated form of 2-NP-AMTZ, the derivatized metabolite of the banned nitrofurantoin antibiotic, furaltadone.^[1] Its stable isotope label makes it an ideal internal standard for quantitative analysis, as it co-elutes with the non-labeled analyte but is distinguishable by its mass-to-charge ratio in mass spectrometry.^{[2][3]}

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **2-NP-AMTZ-d5**.

Identifier	Value
IUPAC Name	4,4,5-trideuterio-5-[dideuterio(morpholin-4-yl)methyl]-3-[(E)-(2-nitrophenyl)methylideneamino]-1,3-oxazolidin-2-one[1]
CAS Number	1173097-59-0[1]
Molecular Formula	C ₁₅ H ₁₃ D ₅ N ₄ O ₅
Molecular Weight	339.36 g/mol
InChI	1S/C15H18N4O5/c20-15-18(11-13(24-15)10-17-5-7-23-8-6-17)16-9-12-3-1-2-4-14(12)19(21)22/h1-4,9,13H,5-8,10-11H2/b16-9+/i10D2,11D2,13D
SMILES	[2H]C([2H]) (N1CCOCC1)C2([2H])OC(=O)N(\N=C\c3ccccc3--INVALID-LINK--=O)C2([2H])[2H]
Computed Physicochemical Properties	Value
XLogP3	1.1
Topological Polar Surface Area	100 Å ²
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	4

Storage and Handling

2-NP-AMOZ-d5 is typically supplied as a neat solid and should be stored at +20°C. It is classified as a combustible solid. Standard personal protective equipment, including a dust mask, eye shields, and gloves, should be used when handling the compound.

Metabolic Pathway of the Parent Compound: Furaltadone

The presence of 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ) in animal-derived food products is an indicator of the illegal use of the nitrofuran antibiotic furaltadone. Furaltadone is rapidly metabolized in vivo, and its tissue-bound metabolite, AMOZ, is the target analyte for monitoring purposes.



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Metabolic conversion of Furaltadone to its tissue-bound metabolite, AMOZ.

Experimental Protocols: Quantification of AMOZ

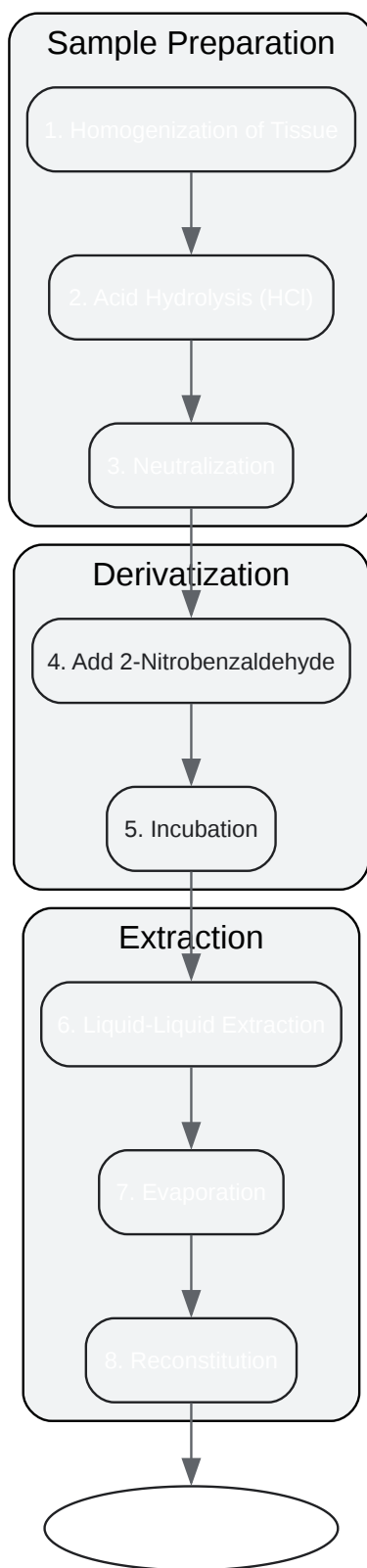
The standard method for the detection and quantification of AMOZ in biological matrices involves the use of **2-NP-AMOZ-d5** as an internal standard in an LC-MS/MS assay. This requires an initial acid hydrolysis step to release the tissue-bound AMOZ, followed by derivatization with 2-nitrobenzaldehyde to form 2-NP-AMOZ, which is then analyzed.

Sample Preparation and Derivatization

The following protocol is a representative method for the extraction and derivatization of AMOZ from animal tissues.

- Homogenization: Homogenize a known amount of tissue sample.
- Acid Hydrolysis: Add hydrochloric acid to the homogenized sample to release the protein-bound AMOZ. Incubate the mixture.
- Neutralization: Adjust the pH of the sample with a suitable base.
- Derivatization: Add 2-nitrobenzaldehyde solution to the sample. This reaction converts AMOZ to 2-NP-AMOZ. Incubate the mixture.

- Extraction: Perform a liquid-liquid extraction using a solvent such as ethyl acetate.
- Evaporation and Reconstitution: Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.



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Workflow for the extraction and derivatization of AMOZ from tissue samples.

LC-MS/MS Analysis

The following table outlines a typical set of parameters for the LC-MS/MS analysis of 2-NP-AMTZ with **2-NP-AMTZ-d5** as the internal standard.

Parameter	Value
LC Column	C18 column (e.g., 100 mm × 2.1 mm, 1.7 µm)
Mobile Phase A	2 mM Ammonium Formate in Water
Mobile Phase B	Methanol
Flow Rate	0.30 mL/min
Injection Volume	10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
Analysis Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion(s) (m/z)
2-NP-AMTZ	335	291, 127
2-NP-AMTZ-d5 (Internal Standard)	340.1	101.9

Conclusion

2-NP-AMTZ-d5 is an indispensable tool for the reliable quantification of the furaltadone metabolite, AMTZ, in various biological matrices. Its well-defined physicochemical properties and established use as an internal standard in robust LC-MS/MS methods are critical for regulatory monitoring and ensuring food safety. The experimental protocols and metabolic context provided in this guide offer a comprehensive resource for researchers and analytical scientists in the field of drug metabolism and residue analysis.

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References

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